

Summary of Hazard Classification and Physical Properties

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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The following tables consolidate the key hazard identifications and physical-chemical properties of **Diethyl Butylmalonate** from the searched SDSs.

Table 1: GHS Hazard Classification ([1])

Hazard Category	Hazard Statement	Precautionary Measures
Acute Toxicity (Oral, Category 4)	H302: Harmful if swallowed	Do not eat, drink, or smoke when using; rinse mouth if swallowed [1].
Acute Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long-lasting effects	Avoid release to the environment; collect spillage [1].
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long-lasting effects	Avoid release to the environment; dispose of contents/container to an approved waste disposal plant [1].

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C11H20O4	[2] [3] [1]
Molecular Weight	216.28 g/mol	[2] [3]
Appearance	Clear, colorless liquid	[3]
Boiling Point	235 °C	[3]
Density	0.976 g/cm ³ at 20 °C	[3]
Refractive Index	1.4250 at 20 °C	[3]
Flash Point	113 °C	[3]
Vapor Density	7.5 (air=1)	[3]

Key Safety Protocols for Handling and Emergency

Based on the SDS information, here are the critical procedures for handling **Diethyl Butylmalonate** and responding to incidents.

Safe Handling and Storage

- **Handling:** Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid inhaling mists or vapors. Wash thoroughly after handling. Use appropriate protective equipment, including gloves and safety goggles [3] [1].
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, open flames, and other sources of ignition [3].

First Aid Measures

- **Ingestion:** **Do NOT induce vomiting.** Rinse the mouth with water and call a physician or poison center immediately [3] [1].
- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention [3].
- **Skin Contact:** Remove contaminated clothing and flush the skin with plenty of water for at least 15 minutes. Consult a physician [3] [1].

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention [3] [1].

Fire-Fighting and Spill Response

- **Fire:** This is a combustible liquid with a flash point of 113°C [3]. Use water spray, dry chemical, CO₂, or alcohol-resistant foam to extinguish. Firefighters should wear self-contained breathing apparatus and full protective gear, as combustion may produce irritating and toxic gases [3] [1].
- **Spill:** Absorb spills with an inert material like sand or diatomite. Place the absorbed material in a suitable container for disposal. Clean all surfaces thoroughly. Prevent the material from entering drains, sewers, or waterways [3] [1].

Experimental Handling Workflow

The diagram below outlines the key decision points and procedures for safely handling **Diethyl Butylmalonate** in a laboratory setting, based on the SDS recommendations.

*Diagram 1. A workflow for the safe handling and storage of **Diethyl Butylmalonate** in a laboratory, incorporating key PPE and procedural controls from the SDS.*

Important Disclaimer for Researchers

The information presented here is a summary compiled from SDSs available online. **It is for guidance purposes only and is not a substitute for the full, official Safety Data Sheet.**

- **Data Consistency:** Some variations exist between different SDS sources. For instance, one source lists the compound as a clear liquid [3], while another describes it as a solid [1]. For definitive, up-to-date information, you should always consult the most recent SDS from the specific manufacturer (e.g., Alfa Aesar, Sigma-Aldrich) before working with any chemical [2].
- **Regulatory Compliance:** Ensure all handling, storage, and disposal practices are in compliance with your institution's environmental health and safety (EHS) policies, as well as local and national regulations.

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References

1. Diethyl butylmalonate|133-08-4|MSDS [dcchemicals.com]
2. SDS of Diethyl , butylmalonate , CAS... - chemBlink Safety Data Sheets [chemblink.com]
3. n- Diethyl (133-08-4) butylmalonate Melting Point Boiling Point... MSDS [chemicalbook.com]

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